

(2R,6R)-2,6-Dimethylmorpholine proper disposal procedures

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Compound of Interest

Compound Name: (2R,6R)-2,6-Dimethylmorpholine

Cat. No.: B185797

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Proper disposal of **(2R,6R)-2,6-Dimethylmorpholine** is critical for ensuring laboratory safety and environmental protection. This document provides comprehensive, step-by-step guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of this compound. The information is based on safety data for cis- and mixed isomers of 2,6-Dimethylmorpholine, which share identical functional groups and hazard profiles.

Immediate Safety and Hazard Information

(2R,6R)-2,6-Dimethylmorpholine is a hazardous chemical that requires careful handling. Key hazards identified in safety data sheets (SDS) include:

- **Flammability:** It is a flammable liquid and vapor.[1][2][3] Keep away from heat, sparks, open flames, and hot surfaces.[1]
- **Toxicity:** The compound is harmful if swallowed or in contact with skin, and harmful if inhaled. [1][2][4]
- **Corrosivity:** It causes severe skin burns and serious eye damage.[1][3][5]
- **Environmental Hazards:** Discharge into the environment must be avoided.[2][6] It should not be released into sewage systems or drains.[1][5]

Appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection, must be worn when handling this substance.[1][5]

All handling should be conducted in a well-ventilated area or a chemical fume hood.[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

The following table summarizes key quantitative data for 2,6-Dimethylmorpholine.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO	[2] [3]
Molecular Weight	115.17 g/mol	[2] [3]
Appearance	Clear, colorless liquid	[2]
Boiling Point	141.3 °C	[2]
Melting Point	-85 °C	[2]
Flash Point	41.5 °C	[1] [2]
log Pow	-0.15	[5]

Step-by-Step Disposal Procedures

Disposal of **(2R,6R)-2,6-Dimethylmorpholine** must be carried out in compliance with all applicable federal, state, and local regulations.[\[1\]](#) Chemical waste generators are responsible for correctly classifying waste and ensuring its proper disposal.[\[5\]](#)[\[6\]](#)

1. Waste Identification and Segregation:

- Identify all waste containing **(2R,6R)-2,6-Dimethylmorpholine**. This includes pure unused product, reaction residues, and contaminated materials (e.g., silica gel, filter paper, gloves, and empty containers).
- Segregate this waste stream from other chemical wastes to avoid incompatible mixtures. It is incompatible with strong oxidizing agents and strong acids.[\[1\]](#)

2. Spill Management and Cleanup:

- In case of a spill, evacuate the area and remove all sources of ignition.[\[4\]](#)

- Ensure adequate ventilation.[2]
- Wear appropriate PPE, including a respirator if necessary.[1]
- Contain the spill using an inert absorbent material like vermiculite, dry sand, or earth.[4] Do not use combustible materials.
- Use clean, non-sparking tools to collect the absorbed material.[1][2]
- Place the collected waste into a suitable, clearly labeled, and loosely covered plastic container for disposal.[1]
- Clean the spill area thoroughly with soap and water.[2]

3. Waste Collection and Storage:

- Collect all waste containing **(2R,6R)-2,6-Dimethylmorpholine** in a designated, compatible, and properly sealed container.[2] Keep the container tightly closed.[1]
- Label the waste container clearly with its contents, including the full chemical name and associated hazards (e.g., "Hazardous Waste: **(2R,6R)-2,6-Dimethylmorpholine**, Flammable, Corrosive, Toxic").
- Store the waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.[2][5] Keep it away from heat, ignition sources, and incompatible materials.[1]
- Store in a locked-up area to prevent unauthorized access.[1][2]

4. Final Disposal:

- The final disposal of **(2R,6R)-2,6-Dimethylmorpholine** waste must be handled by a licensed hazardous waste disposal company.
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.
- Provide the waste handler with a complete and accurate description of the waste, including its composition and hazards, by referencing the Safety Data Sheet.

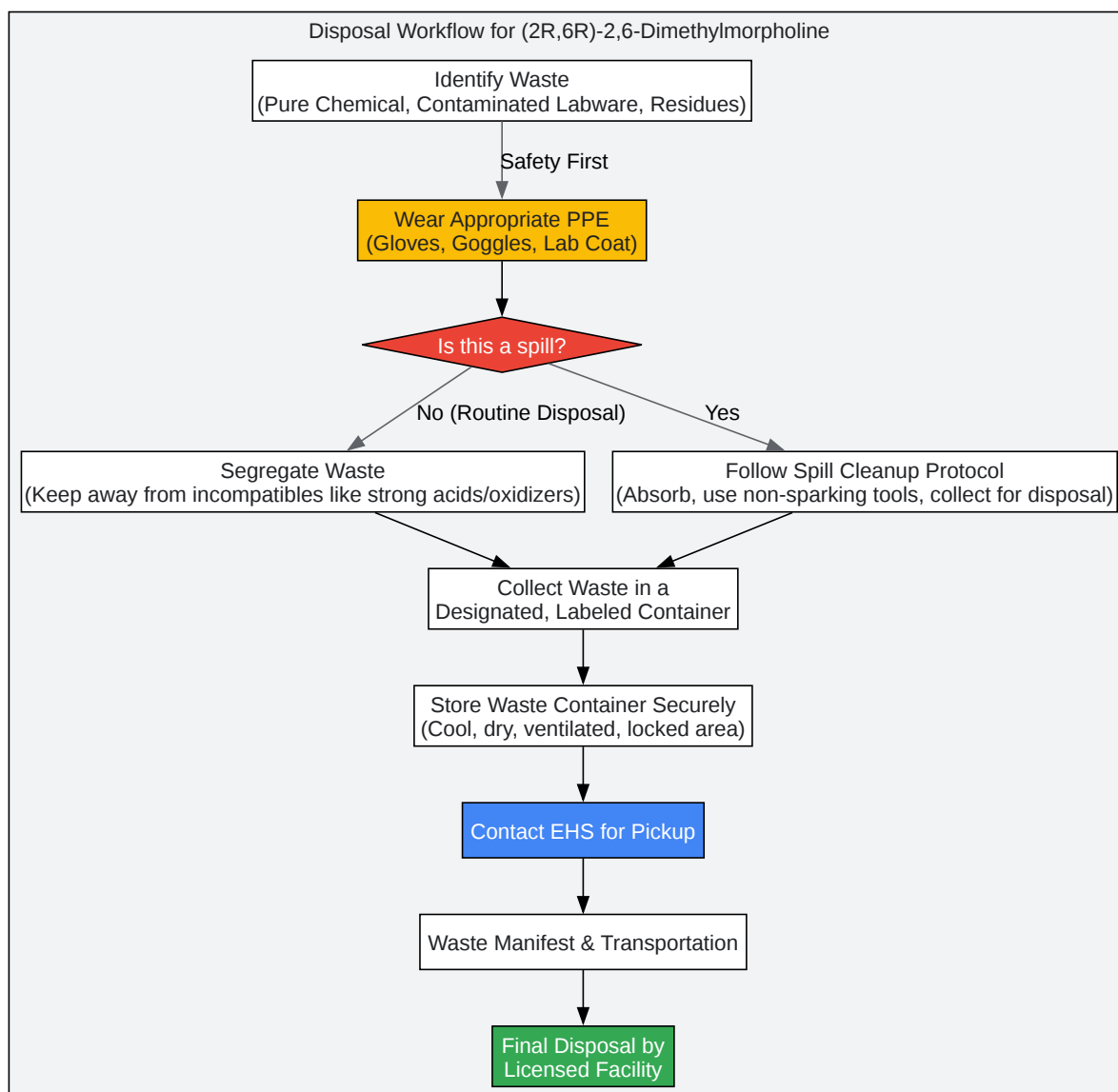
- Empty containers should also be disposed of as hazardous waste unless properly decontaminated.^[1]

Experimental Protocols for Disposal

No specific experimental protocols for the chemical neutralization or degradation of **(2R,6R)-2,6-Dimethylmorpholine** for disposal purposes were identified in the reviewed literature. The standard and required procedure is disposal via a certified hazardous waste management facility.

Disposal Workflow Diagram

The following diagram outlines the logical workflow for the proper disposal of **(2R,6R)-2,6-Dimethylmorpholine**.



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Caption: Logical workflow for the safe disposal of **(2R,6R)-2,6-Dimethylmorpholine**.

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